

Isorhapontigenin (ISO) Pharmacokinetic Data Summary

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Compound Focus: Isorhapontin

CAS No.: 32727-29-0

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The following table summarizes key pharmacokinetic parameters of Isorhapontigenin from a pre-clinical study in Sprague-Dawley rats [1].

Parameter	Description / Value (Rat Model)
Compound	Isorhapontigenin (ISO), a methoxylated derivative of resveratrol [1]
Intravenous Dose	90 $\mu\text{mol/kg}$ (approx. 23.2 mg/kg) [1]
IV Pharmacokinetics	Fairly rapid clearance (CL) and short mean residence time (MRT) [1]
Oral Doses	Single administration: 100 & 200 $\mu\text{mol/kg}$; Repeated daily dosing for 1 week [1]
Oral Absorption	Rapidly absorbed with long systemic circulation residence [1]
Oral Bioavailability (F)	Higher than resveratrol; increased with dose escalation [1]
Exposure (AUC/Dose & Cmax/Dose)	Higher than resveratrol; increased with dose escalation from 100 to 200 $\mu\text{mol/kg}$ [1]
Comparative Advantage	Superior pharmacokinetic profiles to resveratrol (approx. 2-3 folds greater Cmax/Dose, AUC/Dose, and F) [1]

Detailed Experimental Protocols

Here are the methodologies used in the key pharmacokinetic and metabolomic study of ISO [1].

Animal Pharmacokinetic Study Design

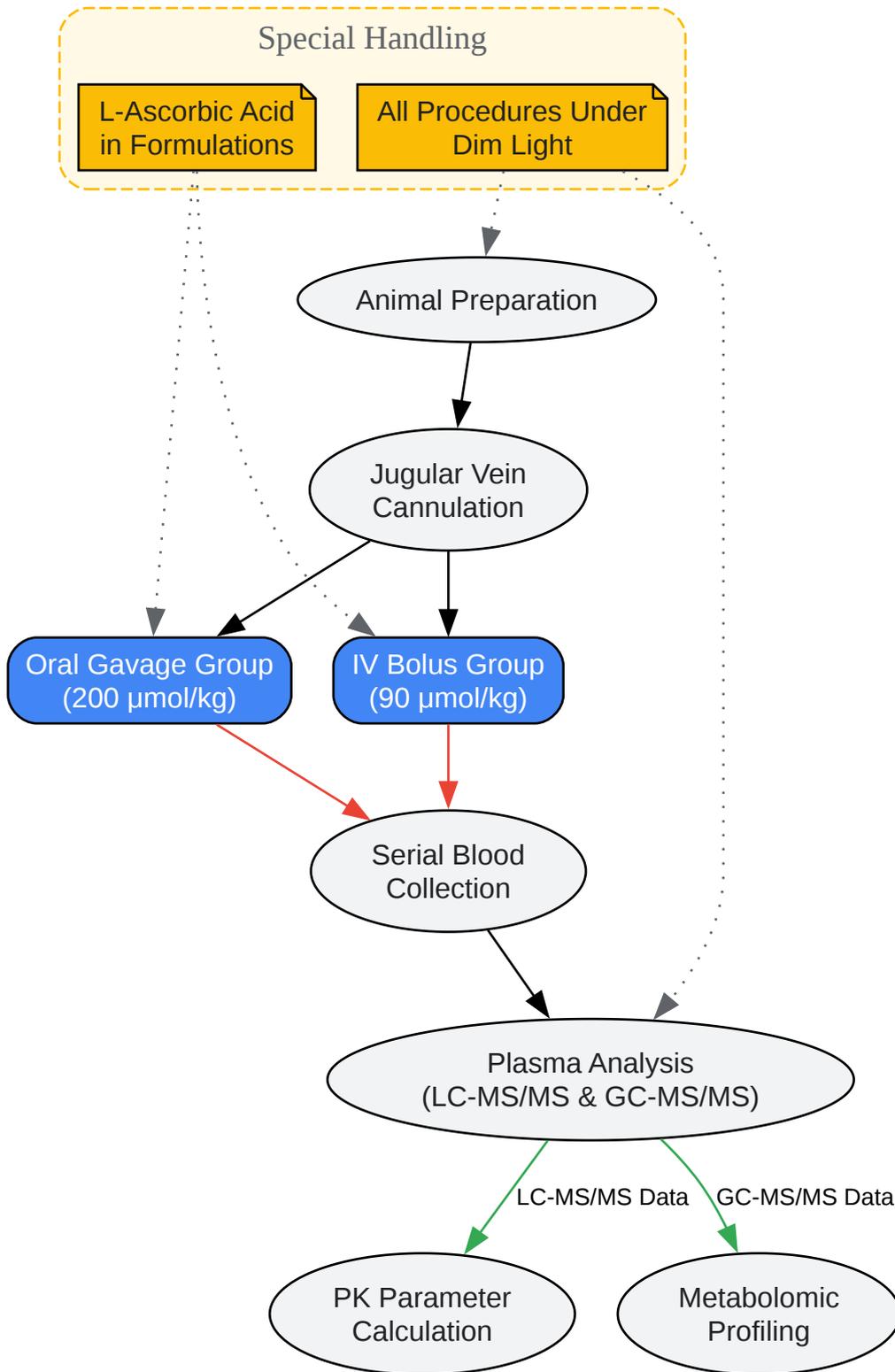
- **Animals:** Male Sprague-Dawley rats (9-10 weeks old, 300-350 g) [1].
- **Surgery:** Jugular vein cannulation under isoflurane anesthesia for intravenous dosing and serial blood collection [1].
- **Formulations:** Intravenous (0.3 M HP- β -CD solution); Oral (0.3% CMC suspension). Both contained 0.1 mg/mL L-ascorbic acid to enhance ISO stability [1].
- **Dosing Groups:**
 - **Group 1 (n=5):** Single IV bolus (90 μ mol/kg). Blood collected pre-dose and at 12 time points up to 720 min post-injection [1].
 - **Group 2 (n=5):** Single oral administration (200 μ mol/kg). Blood collected pre-dose and at 12 time points up to 720 min post-gavage [1].
 - **Group 3 (n=5):** Received daily oral pre-treatment of the dosing vehicle [1].

Analytical and Metabolomic Methods

- **Bioanalysis:** LC-MS/MS monitored plasma pharmacokinetics. Isotopically labeled resveratrol used as an internal standard [1].
- **Metabolomic Profiling:** GC-MS/MS analyzed plasma samples. Myristic-d27 acid used as an internal standard [1].
- **Special Precautions:** All procedures conducted under dim light to prevent photo-isomerization of the stilbene compound [1].

Isorhapontigenin Pharmacokinetic Workflow

The diagram below outlines the key stages of the preclinical pharmacokinetic and metabolomic evaluation of ISO.



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Preclinical PK and metabolomics workflow for Isorhapontigenin (ISO) in a rat model.

Key Insights and Mechanistic Implications

- **Metabolomic Impact:** One-week ISO administration significantly modulated key plasma metabolites, reducing arachidonic acid, cholesterol, fructose, allantoin, and cadaverine, while increasing tryptamine levels, indicating an impact on metabolic pathways related to its health-promoting effects [1].
- **Therapeutic Potential:** The favorable pharmacokinetic profiles, including good oral bioavailability and superior exposure compared to resveratrol, support ISO's potential as a promising nutraceutical or drug candidate [1]. Isorhapontigenin has also been identified in spruce bark and needles, further supporting its natural origin and potential for sustainable sourcing [2].

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References

1. Pre-clinical Pharmacokinetic and Metabolomic Analyses of... [pmc.ncbi.nlm.nih.gov]
2. Antioxidant and Wound Healing Bioactive Potential of ... [mdpi.com]

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